

Definitive Guide to 3-Methylazetidine-3-carboxylic Acid: Structural Dynamics & Synthetic Utility

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Compound of Interest

Compound Name: 3-Methylazetidine-3-carboxylic acid

CAS No.: 1213240-07-3

Cat. No.: B1526243

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Executive Summary

3-Methylazetidine-3-carboxylic acid (3-Me-Aze) represents a high-value scaffold in modern medicinal chemistry, serving as a conformationally restricted surrogate for non-proteinogenic amino acids like

-aminoisobutyric acid (Aib) and a bioisostere for gem-dimethyl cycloalkanes. Its unique quaternary center at C3 imposes specific vector orientations on substituents, minimizing 1,3-diaxial interactions while introducing defined ring strain (~26 kcal/mol). This guide provides a comprehensive analysis of its conformational landscape, physicochemical profile, and validated synthetic protocols for integration into drug discovery pipelines.

Structural Dynamics & Conformational Analysis

The azetidine ring is not planar; it exists in a dynamic equilibrium between two puckered conformations, often described as a "butterfly" motion. This puckering relieves torsional strain caused by eclipsing interactions of vicinal hydrogens.

The Puckering Amplitude

Unlike cyclobutane, which puckers significantly ($\sim 30^\circ$), the azetidine ring is flatter due to the shorter C-N bond lengths (1.48 Å vs 1.55 Å for C-C) and the lone pair on nitrogen. However, 3,3-disubstitution (Methyl/COOH) at the quaternary center alters this landscape.

- Puckering Angle (

): The ring typically deviates from planarity by

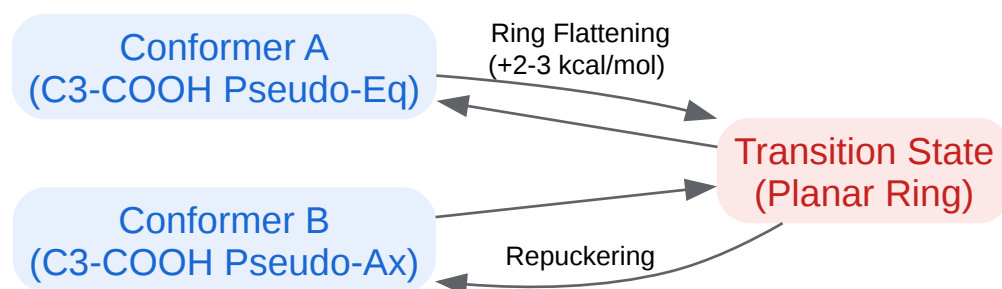
to

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- Inversion Barrier: The nitrogen inversion barrier is low (~ 6 -9 kcal/mol), allowing rapid interconversion at physiological temperatures unless N-substituted with bulky groups.
- Quaternary Constraint: The C3-Methyl and C3-Carboxyl groups occupy pseudo-equatorial and pseudo-axial positions. The equilibrium favors the conformer where the bulkier group (Carboxyl) is pseudo-equatorial to minimize transannular steric clashes with the nitrogen lone pair or N-substituents.

Conformational Energy Landscape (DOT Visualization)

The following diagram illustrates the energy landscape of the azetidine ring inversion and puckering.



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Figure 1: Conformational equilibrium of 3,3-disubstituted azetidine. The planar transition state represents a local energy maximum relative to the puckered conformers.

Physicochemical Profile

Understanding the ionization state of 3-Me-Aze is critical for formulation and receptor binding modeling. As an

-amino acid, it exists primarily as a zwitterion at neutral pH.

Ionization Constants (pKa)

The inductive effect of the C3-methyl group slightly modulates the acidity and basicity compared to the parent azetidine-3-carboxylic acid.

Parameter	Value (Approx.)	Mechanistic Insight
pKa (COOH)	2.1 – 2.3	The electron-withdrawing nitrogen (via induction through C2/C4) enhances acidity compared to linear analogues.
pKa (NH)	9.6 – 9.9	Ring strain increases s-character in C-N bonds, leaving more p-character for the N-lone pair, slightly increasing basicity vs. secondary amines.
Isoelectric Point (pI)	~6.0	Neutral zwitterionic form dominates at physiological pH (7.4).
LogP	-2.5 to -3.0	Highly polar due to zwitterionic character; ideal for lowering LogD in lipophilic scaffolds.

Synthetic Methodologies

Two primary routes are recommended based on scalability and reagent availability.

Protocol A: The Bucherer-Bergs Route (Classic)

This method builds the amino acid moiety onto a pre-existing ketone. It is robust and self-validating due to the distinct precipitation of the hydantoin intermediate.

- Starting Material: 1-Boc-3-azetidinone (commercially available).
- Reagents: (NH
)
CO
, KCN, Ethanol/Water.

Step-by-Step Protocol:

- Hydantoin Formation: Dissolve 1-Boc-3-azetidinone (1.0 eq) in 1:1 EtOH/H
O. Add (NH
)
CO
(3.0 eq) and KCN (1.2 eq). Heat to 60°C for 12 hours.
 - Validation: The hydantoin precipitates as a white solid. Filter and wash with water.
- Hydrolysis: Suspend the hydantoin in 3M NaOH (5 eq). Reflux (100°C) for 24 hours until the solution is clear.
- Isolation: Acidify to pH 6.0 with HCl. The amino acid often crystallizes; alternatively, use ion-exchange chromatography (Dowex 50W) to desalt.

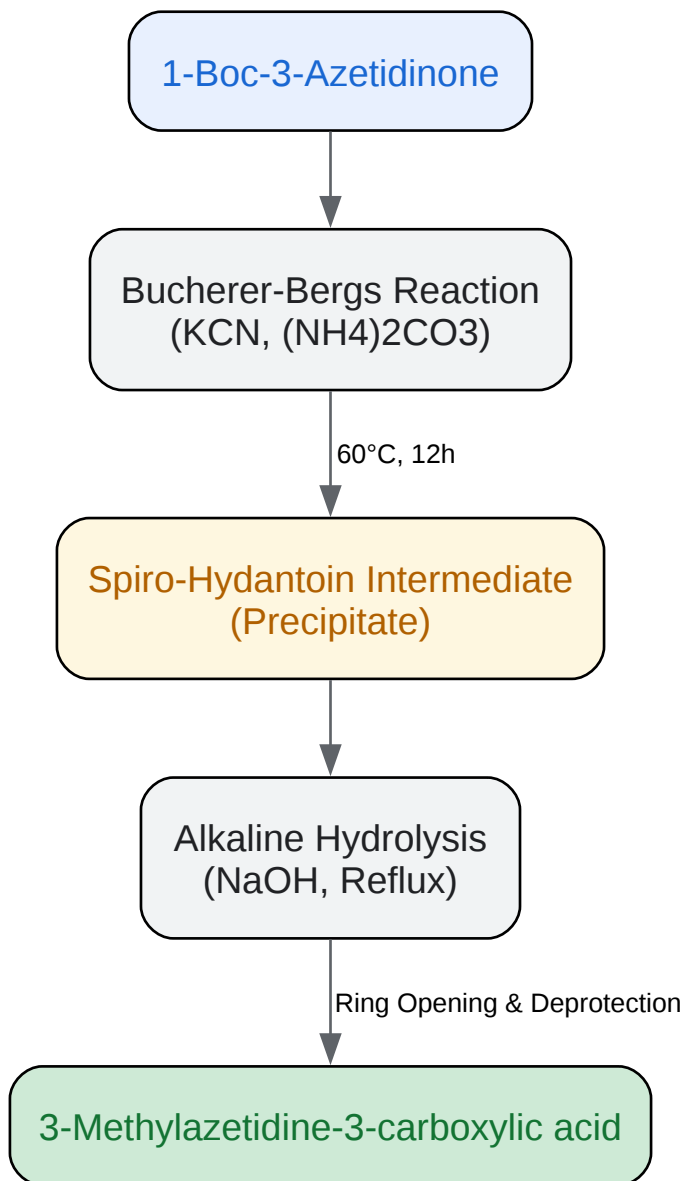
Protocol B: Strain-Release Functionalization (Modern)

This route utilizes the high strain energy of [1.1.0]bicyclobutanes to install the C3 quaternary center rapidly.

- Starting Material: 1-(tert-butylsulfonyl)-1-azabicyclo[1.1.0]butane.

- Mechanism: Nucleophilic attack at the bridgehead carbon followed by ring opening.

Synthetic Workflow Visualization



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Figure 2: Validated Bucherer-Bergs pathway for the synthesis of 3-Me-Aze from azetidinone precursors.

Medicinal Chemistry Applications

Peptidomimetics & Conformational Restriction

3-Me-Aze acts as a cyclic analogue of Aib (

-aminoisobutyric acid).

- Mechanism: By incorporating the -carbon and nitrogen into a 4-membered ring, the (phi) torsion angle is severely restricted ($\sim -60^\circ$).
- Utility: Induces -turn secondary structures in peptides, stabilizing the bioactive conformation and increasing proteolytic stability.

Bioisosterism

It serves as a bioisostere for:

- Gem-dimethyl groups: Reduces lipophilicity (lowers LogP) while maintaining steric bulk.
- Cyclobutanes: Introduces a basic handle (amine) for solubility modulation.

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